

3-(Benzyloxy)propanal safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-(Benzyloxy)propanal

Cat. No.: B121202

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An In-depth Technical Guide to the Safe Handling of **3-(Benzyloxy)propanal**

Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive safety overview for **3-(Benzyloxy)propanal** (CAS No: 19790-60-4), a key building block in organic synthesis. As its application in pharmaceutical and chemical development continues to grow, a deep understanding of its hazard profile and handling requirements is paramount. This document moves beyond a standard safety data sheet (SDS) to offer practical, field-proven insights, ensuring that experimental objectives are met without compromising laboratory safety.

Core Chemical Identity and Physicochemical Properties

A foundational understanding of a compound's properties is the first step in a robust safety assessment. **3-(Benzyloxy)propanal** is a combustible liquid characterized by its sensitivity to air and heat. These properties dictate the necessary engineering controls and storage conditions detailed in subsequent sections.

Table 1: Physicochemical Data for **3-(Benzyloxy)propanal**

Property	Value	Source(s)
CAS Number	19790-60-4	[1][2][3]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2][3]
Molecular Weight	164.20 g/mol	[1][2][3]
Synonyms	3-Benzyloxypropionaldehyde, 3-(Phenylmethoxy)propanal	[3][4]
Appearance	Colorless to light yellow clear liquid	[5]
Density	1.059 g/mL at 25 °C	[3][5]
Boiling Point	70 °C at 3 mmHg	
Refractive Index	n ₂₀ /D 1.512	[3][5]
Flash Point	>110 °C	[5]
Storage Temperature	2-8 °C (Refrigerated)	[3][5]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **3-(Benzyloxy)propanal** is classified as a warning-level hazard.[1][2] The primary risks are irritant in nature, affecting the skin, eyes, and respiratory system.[1] Understanding the causality behind these classifications is key to internalizing and correctly applying safety protocols.

Table 2: GHS Classification for **3-(Benzyloxy)propanal**

Category	Code	Hazard Statement	Implication for Researchers
Pictogram	Signal Word: Warning	Indicates a moderate but definite hazard potential.	
Skin Corrosion/Irritation	H315	Causes skin irritation. [1][2]	Direct contact can cause localized inflammation, redness, or dermatitis. This underscores the necessity of proper glove selection and technique.
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.[1][2]	Splashes or vapor exposure can lead to significant, potentially painful eye irritation. This mandates the use of sealed eye protection.
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[1][2]	Inhalation of vapors can irritate the nose, throat, and lungs, leading to coughing or shortness of breath. This is the primary driver for requiring work within a certified chemical fume hood.

Proactive Exposure Control: The Hierarchy of Controls

Effective safety management prioritizes engineering and administrative controls to minimize reliance on personal protective equipment (PPE). The following diagram illustrates this foundational principle, which should guide all laboratory workflow designs involving this chemical.

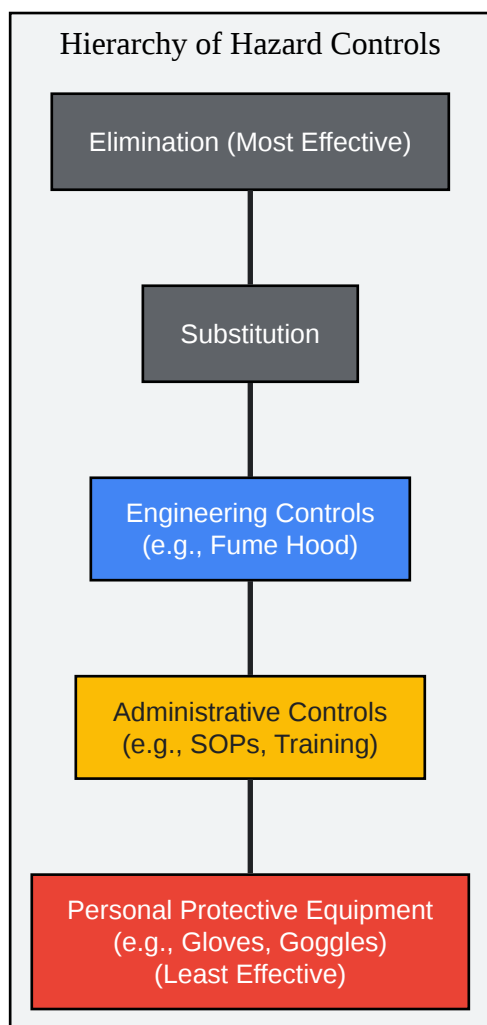


Fig 1. Hierarchy of Controls Model.

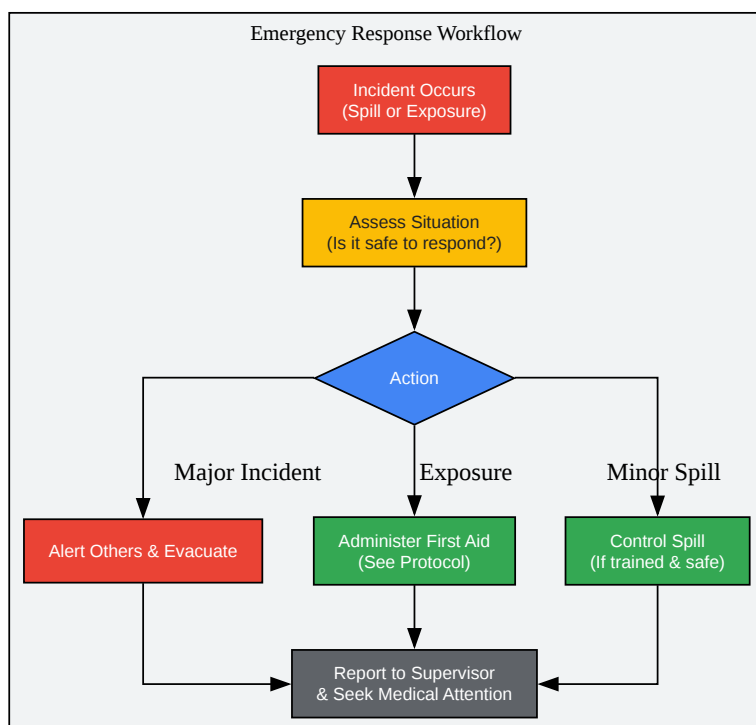


Fig 2. General Emergency Response Flowchart.

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Fig 2. General Emergency Response Flowchart.

First-Aid Measures:

- Inhalation: Immediately move the exposed person to fresh air. [6]If breathing is difficult, trained personnel may administer oxygen. Seek medical attention if symptoms persist. [7][6]*
- Skin Contact: Remove contaminated clothing immediately. [6]Wash the affected area with plenty of soap and water. [7]If skin irritation occurs, seek medical advice. [7]*
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally

lifting the upper and lower eyelids. [7][6] Remove contact lenses if present and easy to do. [7] Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [8][6]

Fire-Fighting and Chemical Stability

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂). [8][9] * Specific Hazards: Combustion may produce hazardous carbon monoxide (CO) and carbon dioxide (CO₂) gases. [10] * Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products. [8][9] * Chemical Stability: The compound is stable under recommended storage conditions. [9] However, it is sensitive to air and heat, which can lead to degradation. * Incompatible Materials: Avoid contact with strong oxidizing agents. [10]

References

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